

Metabolic Fate and Stability of N-nitroso-desmethyl-sumatriptan: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-sumatriptan*

CAS No.: 3036581-86-6

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the predicted metabolic fate and potential stability characteristics of **N-nitroso-desmethyl-sumatriptan**, a nitrosamine drug substance-related impurity (NDSRI) of sumatriptan. Due to the limited availability of direct experimental data on **N-nitroso-desmethyl-sumatriptan**, this document extrapolates from the known metabolic pathways of the parent drug, sumatriptan, and general principles of nitrosamine chemistry. It outlines plausible metabolic transformations, proposes detailed experimental protocols for their investigation, and discusses the potential degradation pathways under various stress conditions. This guide is intended to serve as a foundational resource for researchers and professionals involved in the safety assessment and control of nitrosamine impurities in pharmaceutical products.

Introduction

N-nitroso-desmethyl-sumatriptan is a potential nitrosamine impurity that can arise during the synthesis or storage of sumatriptan, a widely used medication for the treatment of migraine

headaches.[1] Nitrosamine impurities are a class of compounds that are of significant concern to regulatory agencies and the pharmaceutical industry due to their potential carcinogenic properties.[2] The U.S. Food and Drug Administration (FDA) has set an acceptable intake (AI) limit for **N-nitroso-desmethyl-sumatriptan** of 26.5 ng/day, underscoring the need for rigorous control and understanding of this impurity.[3]

Understanding the metabolic fate and stability of **N-nitroso-desmethyl-sumatriptan** is crucial for a thorough risk assessment. The metabolic pathways can influence its pharmacokinetic profile, potential for bioactivation to reactive metabolites, and ultimately its toxicological properties. Similarly, knowledge of its stability is essential for developing appropriate analytical methods, defining storage conditions, and ensuring the quality and safety of sumatriptan-containing drug products.

This whitepaper presents a predictive analysis of the metabolic fate and stability of **N-nitroso-desmethyl-sumatriptan** based on the well-documented metabolism of sumatriptan and the known chemical behavior of nitrosamines.

Predicted Metabolic Fate of N-nitroso-desmethyl-sumatriptan

The metabolism of the parent drug, sumatriptan, is primarily mediated by monoamine oxidase A (MAO-A) and to a lesser extent by cytochrome P450 (CYP) enzymes, including CYP1A2, CYP2C19, and CYP2D6.[4][5][6] These enzymes catalyze the oxidative deamination and N-demethylation of sumatriptan. Based on this, we can predict several plausible metabolic pathways for **N-nitroso-desmethyl-sumatriptan**.

Plausible Metabolic Pathways:

- **Denitrosation:** The primary metabolic pathway for many nitrosamines is denitrosation, which involves the removal of the nitroso group. This can be a crucial detoxification pathway.
- **Oxidative Deamination (MAO-A mediated):** The ethylamine side chain of **N-nitroso-desmethyl-sumatriptan** is susceptible to oxidative deamination by MAO-A, similar to sumatriptan itself.[1][5] This would lead to the formation of an aldehyde intermediate, which would then be further oxidized to the corresponding carboxylic acid.

- CYP-mediated Metabolism:
 - Hydroxylation: CYP enzymes could catalyze the hydroxylation of the indole ring or the alkyl side chain.
 - N-dealkylation: Further demethylation of the remaining methyl group is a possibility, although likely a minor pathway.

The predicted primary metabolites of **N-nitroso-desmethyl-sumatriptan** are summarized in the table below.

Data Presentation: Predicted Metabolites of N-nitroso-desmethyl-sumatriptan

Metabolite	Proposed Metabolic Pathway	Enzyme System(s)	Predicted Activity
Desmethyl-sumatriptan	Denitrosation	CYP enzymes, potentially other reductases	Likely less potent than sumatriptan
N-nitroso-indole acetic acid derivative	Oxidative Deamination	MAO-A, Aldehyde Dehydrogenase	Likely inactive
Hydroxylated N-nitroso-desmethyl-sumatriptan	Aromatic/Aliphatic Hydroxylation	CYP enzymes (e.g., CYP1A2, CYP2D6)	Unknown

Proposed Experimental Protocols for Metabolic Studies

To empirically determine the metabolic fate of **N-nitroso-desmethyl-sumatriptan**, a series of in vitro experiments are recommended. These protocols are adapted from standard methodologies for studying drug metabolism.^{[7][8][9]}

Microsomal Stability Assay

Objective: To assess the phase I metabolic stability of **N-nitroso-desmethyl-sumatriptan** in liver microsomes.

Methodology:

- Materials: Liver microsomes (human, rat, mouse), NADPH regenerating system, phosphate buffer (pH 7.4), **N-nitroso-desmethyl-sumatriptan**, control compounds (e.g., testosterone, verapamil), acetonitrile, internal standard.
- Procedure:
 - Pre-incubate liver microsomes in phosphate buffer at 37°C.
 - Initiate the reaction by adding **N-nitroso-desmethyl-sumatriptan** and the NADPH regenerating system.
 - Collect aliquots at various time points (e.g., 0, 5, 15, 30, 60 minutes).
 - Terminate the reaction by adding ice-cold acetonitrile containing an internal standard.
 - Centrifuge to precipitate proteins.
 - Analyze the supernatant by LC-MS/MS to quantify the remaining parent compound.
- Data Analysis: Calculate the in vitro half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}).

Hepatocyte Metabolism Study

Objective: To identify the major metabolites of **N-nitroso-desmethyl-sumatriptan** in a more complete cellular system containing both phase I and phase II enzymes.

Methodology:

- Materials: Cryopreserved primary hepatocytes (human, rat), appropriate cell culture media and supplements, **N-nitroso-desmethyl-sumatriptan**, analytical standards of predicted metabolites (if available), extraction solvents.
- Procedure:

- Thaw and plate hepatocytes according to the supplier's protocol.
- After cell attachment, incubate with **N-nitroso-desmethyl-sumatriptan** at a relevant concentration.
- Collect both cell lysates and culture media at different time points.
- Extract the samples using appropriate solvents (e.g., methanol, acetonitrile).
- Analyze the extracts using high-resolution LC-MS/MS for metabolite profiling and identification.
- Data Analysis: Characterize the mass spectra and fragmentation patterns to identify potential metabolites.

Recombinant Enzyme Phenotyping

Objective: To identify the specific MAO and CYP isozymes responsible for the metabolism of **N-nitroso-desmethyl-sumatriptan**.

Methodology:

- Materials: Recombinant human MAO-A, MAO-B, and various CYP enzymes (e.g., CYP1A2, 2C19, 2D6, 3A4), appropriate cofactors (NADPH for CYPs), **N-nitroso-desmethyl-sumatriptan**.
- Procedure:
 - Incubate **N-nitroso-desmethyl-sumatriptan** with each individual recombinant enzyme and its required cofactor.
 - Follow a similar procedure as the microsomal stability assay for sample collection and analysis.
- Data Analysis: Compare the rate of metabolism across the different enzymes to determine the primary contributors.

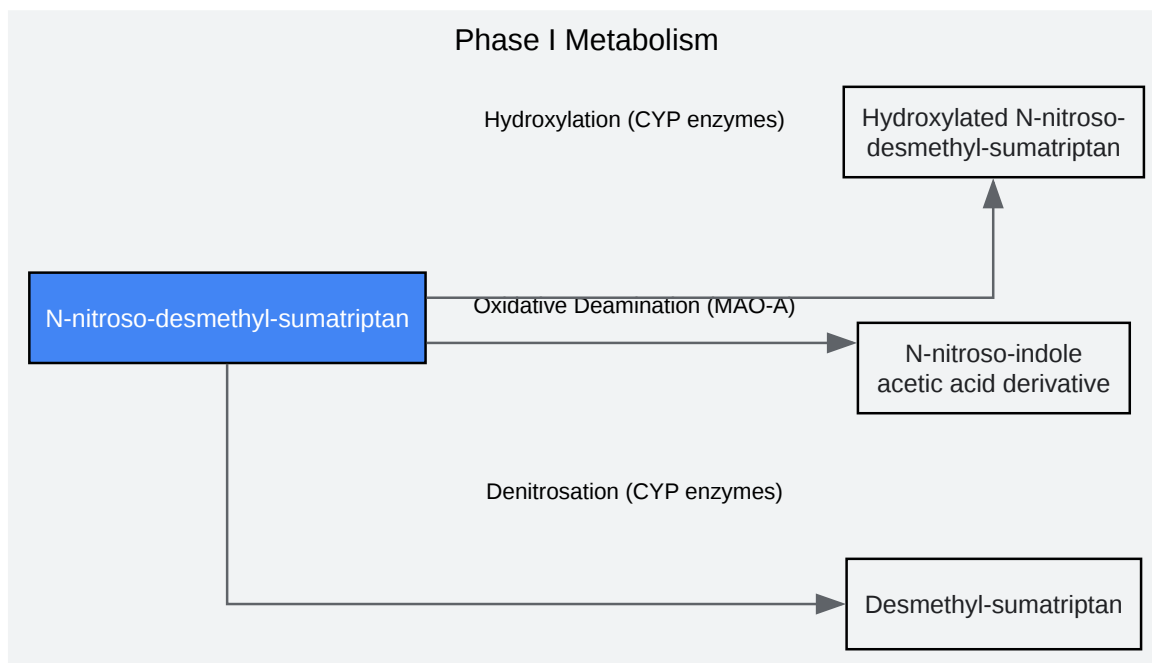
Stability of N-nitroso-desmethyl-sumatriptan

The stability of nitrosamines can be influenced by factors such as pH, light, temperature, and the presence of oxidizing or reducing agents.^{[10][11]} Forced degradation studies are essential to understand the degradation pathways and to develop stability-indicating analytical methods.^{[12][13][14][15][16]}

Data Presentation: Proposed Forced Degradation Conditions

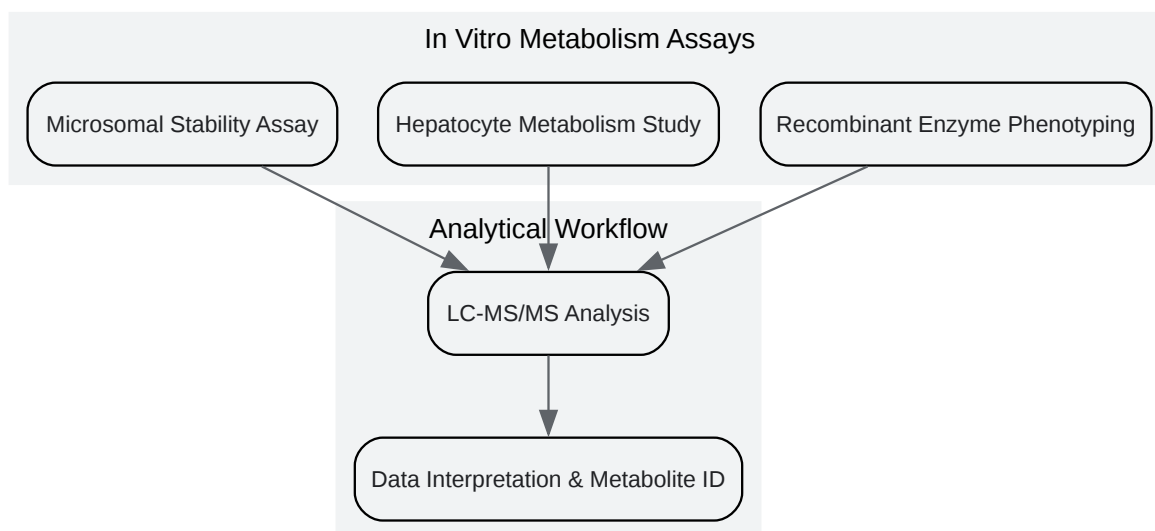
Stress Condition	Reagents and Conditions	Potential Degradation Products
Acidic Hydrolysis	0.1 M HCl, 60°C, 24h	Cleavage of the N-N=O bond, degradation of the indole moiety
Basic Hydrolysis	0.1 M NaOH, 60°C, 24h	Cleavage of the N-N=O bond, potential side chain modifications
Oxidative Degradation	3% H ₂ O ₂ , RT, 24h	N-oxidation, indole ring oxidation
Thermal Degradation	80°C, 72h (solid and solution)	Denitrosation, other decomposition products
Photostability	ICH Q1B conditions (UV and visible light)	Photolytic cleavage of the N-N=O bond

Mandatory Visualizations



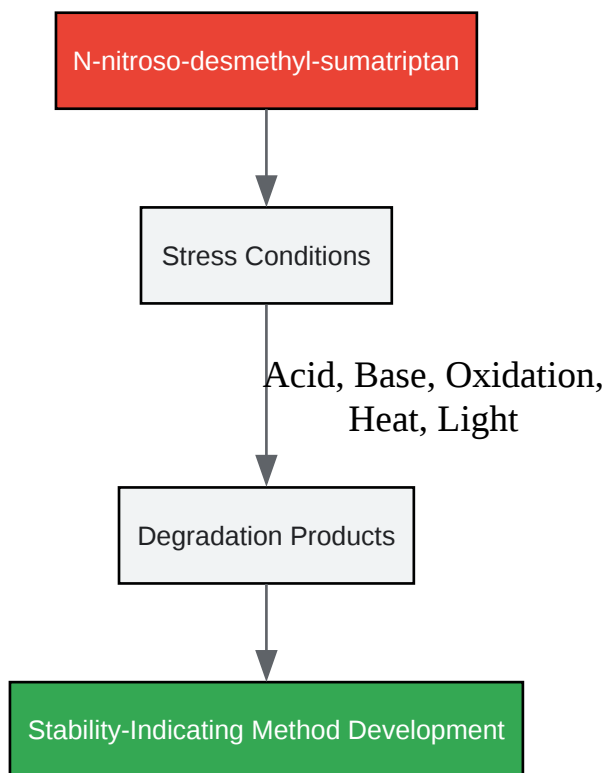
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Caption: Predicted Phase I Metabolic Pathways of **N-nitroso-desmethyl-sumatriptan**.



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Caption: Experimental Workflow for In Vitro Metabolism Studies.



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Caption: Logical Flow of Forced Degradation Studies.

Conclusion

While direct experimental data on the metabolic fate and stability of **N-nitroso-desmethyl-sumatriptan** is currently lacking, a robust predictive framework can be established based on the known metabolism of sumatriptan and the general chemical properties of nitrosamines. The proposed metabolic pathways, primarily involving denitrosation and oxidative deamination, along with potential degradation under hydrolytic, oxidative, and photolytic stress, provide a solid foundation for future experimental investigations. The detailed protocols outlined in this guide offer a systematic approach to generating the necessary data to fully characterize the risks associated with this nitrosamine impurity. Such studies are imperative for ensuring the safety and quality of sumatriptan-containing pharmaceuticals and for meeting regulatory expectations for the control of nitrosamine impurities.

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